

# Introduction: A Versatile Bifunctional Pyridine Building Block

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 2-Bromo-3-(chloromethyl)pyridine

CAS No.: 944906-87-0

Cat. No.: B1465056

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**2-Bromo-3-(chloromethyl)pyridine** is a halogenated pyridine derivative that has emerged as a strategically important intermediate in medicinal chemistry and organic synthesis. Its structure is characterized by a pyridine ring substituted with a bromine atom at the 2-position and a chloromethyl group at the 3-position. This unique arrangement of two distinct halogenated sites with differential reactivity makes it a highly versatile building block. The chloromethyl group serves as a reactive electrophilic handle for nucleophilic substitution, while the bromo group provides a site for more complex carbon-carbon and carbon-heteroatom bond formations, typically through metal-catalyzed cross-coupling reactions. This dual functionality allows for the sequential and controlled introduction of diverse molecular fragments, making it an invaluable tool for constructing compound libraries for drug discovery and developing complex molecular targets.

## Physicochemical Properties

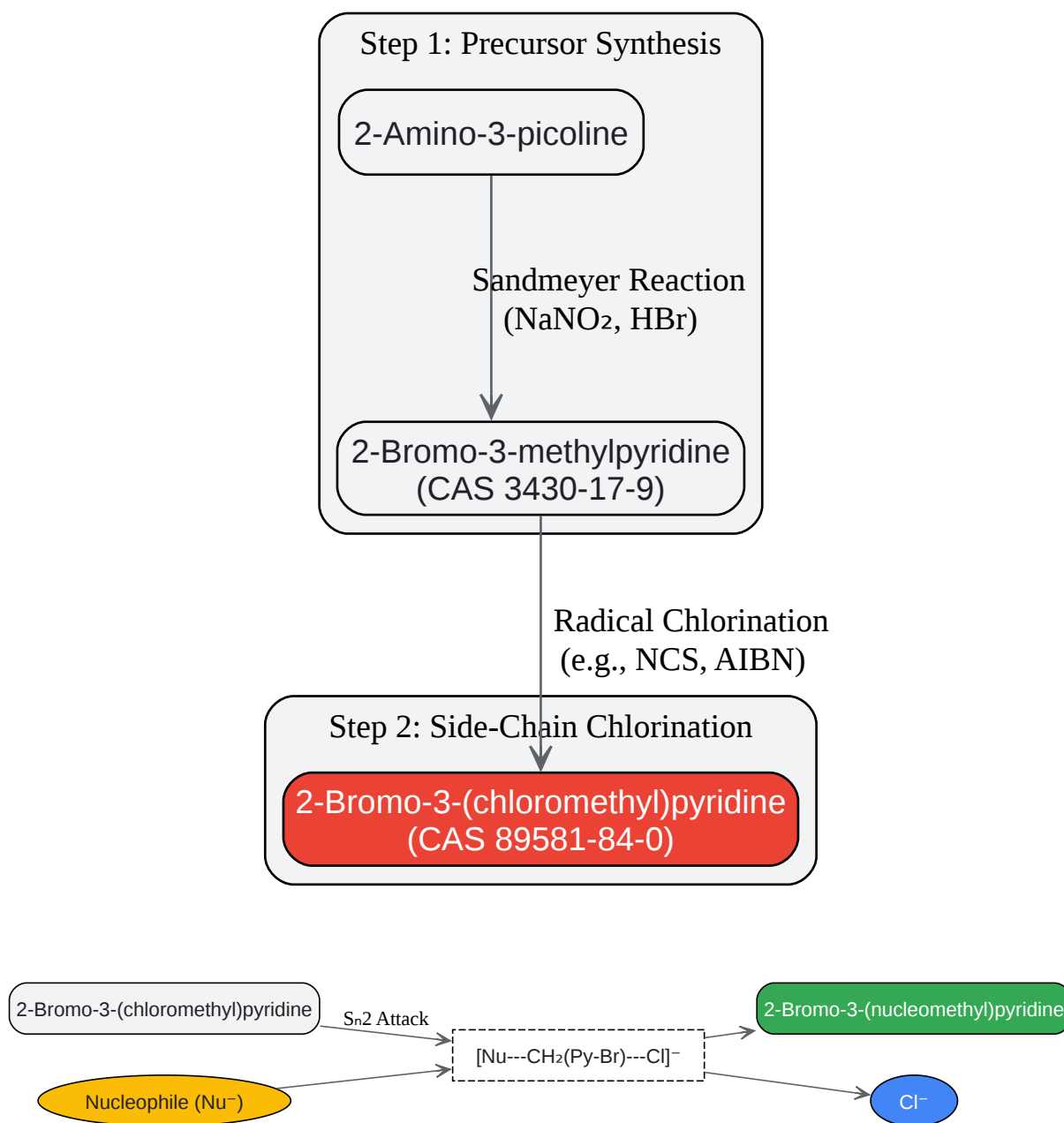
A summary of the key physicochemical properties of **2-Bromo-3-(chloromethyl)pyridine** is provided below. These properties are essential for its proper handling, storage, and use in experimental setups.

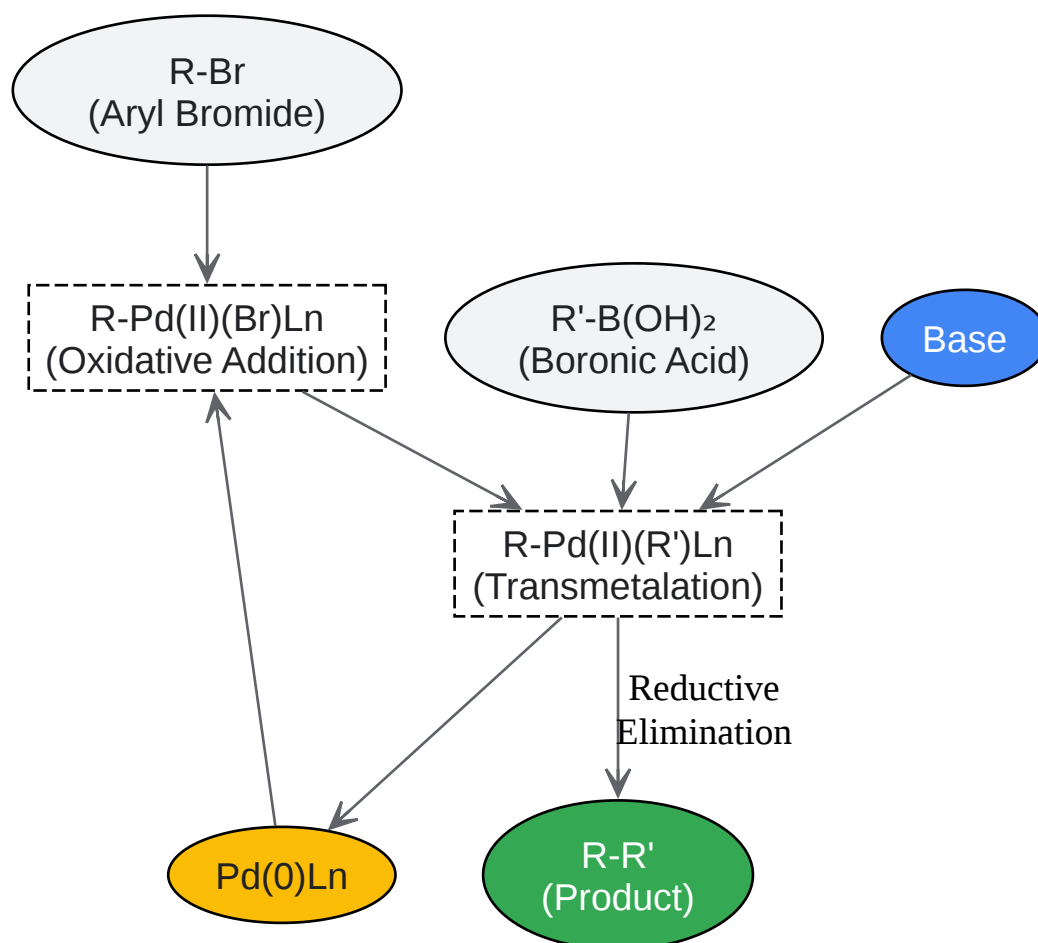
Property	Value	Reference(s)
CAS Number	89581-84-0	[1][2]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrClN	[3]
Molecular Weight	206.47 g/mol	[3]
Boiling Point	~250 °C	[1]
Density	~1.324 g/cm <sup>3</sup>	[1]
Flash Point	~129 °C	[1]
Storage Conditions	Store under inert gas (Nitrogen or Argon) at 2-8°C	[1]
Appearance	Solid	[4]

## Synthesis and Manufacturing

The primary synthetic route to **2-Bromo-3-(chloromethyl)pyridine** begins with the precursor 2-Bromo-3-methylpyridine. The key transformation is the selective radical chlorination of the methyl group at the 3-position.

## Workflow for the Synthesis of 2-Bromo-3-(chloromethyl)pyridine





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## Sources

- 1. 2-BROMO-3-(CHLOROMETHYL)PYRIDINE CAS#: 89581-84-0 [[m.chemicalbook.com](http://m.chemicalbook.com)]
- 2. 2-BROMO-3-(CHLOROMETHYL)PYRIDINE | 89581-84-0 [[chemicalbook.com](http://chemicalbook.com)]
- 3. 2-Bromo-3-chloro-4-methylpyridine | C<sub>6</sub>H<sub>5</sub>BrClN | CID 44754874 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 4. 2-Chloro-3-(chloromethyl)pyridine | 89581-84-0 [[sigmaaldrich.com](http://sigmaaldrich.com)]

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